

Solubility Profile of 4'-tert-Butylacetophenone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

Cat. No.: B192730

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This guide provides a detailed overview of the solubility of **4'-tert-butylacetophenone** in various organic solvents, intended for researchers, scientists, and professionals in drug development. It includes available solubility data, comprehensive experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction to 4'-tert-Butylacetophenone

4'-tert-Butylacetophenone, also known as 1-(4-tert-butylphenyl)ethanone, is a para-substituted acetophenone derivative.^[1] It is a white to off-white crystalline solid or a clear colorless liquid at room temperature, characterized by a tert-butyl group attached to the phenyl ring.^{[2][3][4][5][6]} Its molecular structure, particularly the presence of a hydrophobic tert-butyl group and a polar carbonyl group, dictates its solubility in different solvents.^[2] Understanding the solubility of this compound is crucial for its application in organic synthesis, formulation development, and various analytical procedures.^[2]

Solubility Data

Quantitative solubility data for **4'-tert-butylacetophenone** in a wide range of organic solvents is not extensively documented in publicly available literature. The following table summarizes the available qualitative and limited quantitative solubility information.

Solvent	Formula	Type	Solubility	Temperature e (°C)	Notes
Water	H ₂ O	Protic	Insoluble ^[3] [4][5][6][7][8]	25	Estimated solubility of 50 mg/L ^[9]
Methanol	CH ₃ OH	Protic	Slightly Soluble ^{[3][4]} [5][6]	Not Specified	-
Ethanol	C ₂ H ₅ OH	Protic	Soluble ^{[7][8]} [10]	Not Specified	-
2-Propanol (Isopropanol)	C ₃ H ₈ O	Protic	Soluble ^[11]	Not Specified	-
Acetone	C ₃ H ₆ O	Aprotic	Soluble ^{[2][11]}	Not Specified	-
Ethyl Acetate	C ₄ H ₈ O ₂	Aprotic	Slightly Soluble ^{[3][4]} [5][6]	Not Specified	-
Chloroform	CHCl ₃	Aprotic	Slightly Soluble ^{[3][4]} [5][6]	Not Specified	-
Diethyl Ether	(C ₂ H ₅) ₂ O	Aprotic	Soluble ^{[2][10]}	Not Specified	-
Alkanes (e.g., Hexane)	-	Aprotic	Soluble ^[11]	Not Specified	-
Methylene Chloride	CH ₂ Cl ₂	Aprotic	Soluble ^[11]	Not Specified	-
DMSO/PEG3 00/Tween- 80/Saline (10:40:5:45)	-	Mixture	≥ 2.5 mg/mL	Not Specified	Clear solution obtained.
DMSO/SBE- β-CD in	-	Mixture	≥ 2.5 mg/mL	Not Specified	Clear solution obtained.

Saline
(10:90)

Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, the following experimental protocols describe common methods for determining the solubility of a solid compound like **4'-tert-butylacetophenone** in an organic solvent.

Equilibrium (Shake-Flask) Method

This is a widely recognized method for determining thermodynamic solubility.

Objective: To create a saturated solution of **4'-tert-butylacetophenone** in a chosen solvent at a specific temperature and determine its concentration.

Materials:

- **4'-tert-Butylacetophenone** (solid)
- Solvent of interest (e.g., methanol, ethanol, acetone)
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **4'-tert-butylacetophenone** to a vial. The excess solid is crucial to ensure that equilibrium with the solid phase is reached.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to the vial.

- Equilibration: Seal the vial tightly and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to reach equilibrium. A period of 24 to 48 hours is typically recommended.[9]
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the set temperature for several hours to let the excess solid settle.
- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean, pre-weighed container to remove any undissolved microcrystals.
- Analysis: Determine the concentration of **4'-tert-butylacetophenone** in the filtrate using a suitable analytical method, such as gravimetric analysis or UV-Vis spectroscopy.

Analytical Methods for Concentration Determination

This method is straightforward and does not require sophisticated instrumentation but is best suited for non-volatile solutes.

Procedure:

- Accurately weigh the filtered saturated solution collected in the pre-weighed container.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solute to prevent loss of substance.
- Once the solvent is completely removed, weigh the container with the dry residue.
- The mass of the dissolved **4'-tert-butylacetophenone** is the final weight minus the initial weight of the empty container.
- The solubility can then be expressed in terms of mass of solute per mass or volume of solvent (e.g., g/100 g solvent or g/100 mL solvent).

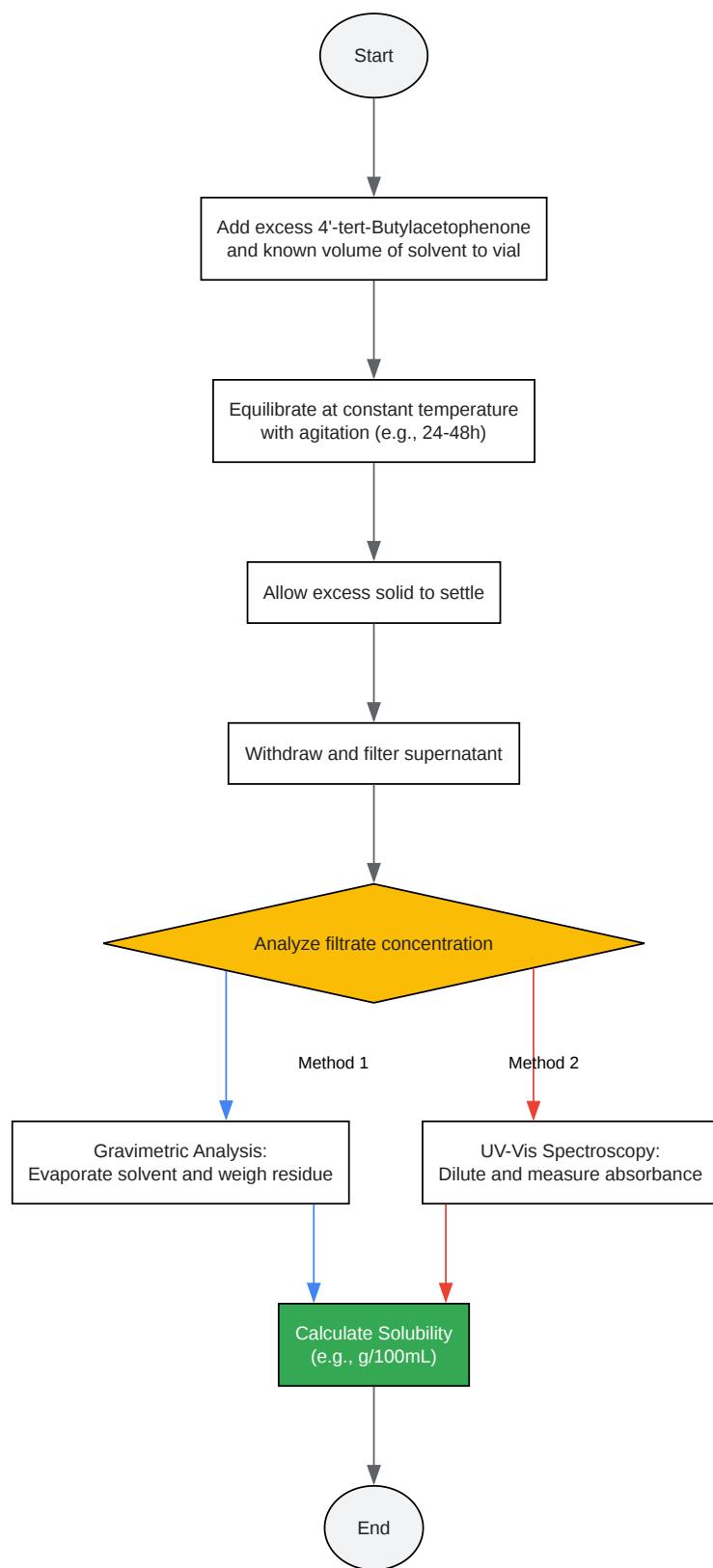
This method is suitable if **4'-tert-butylacetophenone** exhibits significant UV absorbance at a wavelength where the solvent is transparent.

Procedure:

- Calibration Curve: Prepare a series of standard solutions of **4'-tert-butylacetophenone** of known concentrations in the chosen solvent. Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}). Plot a calibration curve of absorbance versus concentration.
- Sample Analysis: Take the filtered saturated solution and dilute it accurately with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the same λ_{max} .
- Use the calibration curve to determine the concentration of the diluted solution.
- Calculate the original concentration of the saturated solution by multiplying the result by the dilution factor. This concentration represents the solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in determining the solubility of **4'-tert-butylacetophenone**.

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Caption: Workflow for determining the solubility of **4'-tert-butylacetophenone**.

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